

# Introduction: Understanding the Significance of Isotopically Labeled Standards

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## Compound of Interest

Compound Name: *ent-Florfenicol-d3*

CAS No.: 1217619-10-7

Cat. No.: B587931

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In the landscape of modern pharmaceutical research and development, the use of stable isotopically labeled compounds as internal standards is a cornerstone of accurate quantification in bioanalytical studies. **ent-Florfenicol-d3**, the deuterated enantiomer of the broad-spectrum antibiotic florfenicol, serves as a critical tool in this domain. Its unique properties allow for precise measurement of florfenicol in complex biological matrices, a vital step in pharmacokinetic, pharmacodynamic, and residue analysis studies. This guide provides a comprehensive overview of **ent-Florfenicol-d3**, focusing on its chemical identity, safe handling, and its pivotal role in analytical methodologies.

## Chemical Identity and Properties

CAS Number: 1217619-10-7[1][2]

**ent-Florfenicol-d3** is the unnatural enantiomer of florfenicol, where three hydrogen atoms have been replaced by deuterium. This isotopic substitution results in a molecule with a higher molecular weight than its corresponding unlabeled enantiomer, a feature that is leveraged in mass spectrometry-based analytical techniques. The "ent-" prefix denotes it as the enantiomer of the active drug, meaning it has the opposite stereochemical configuration.

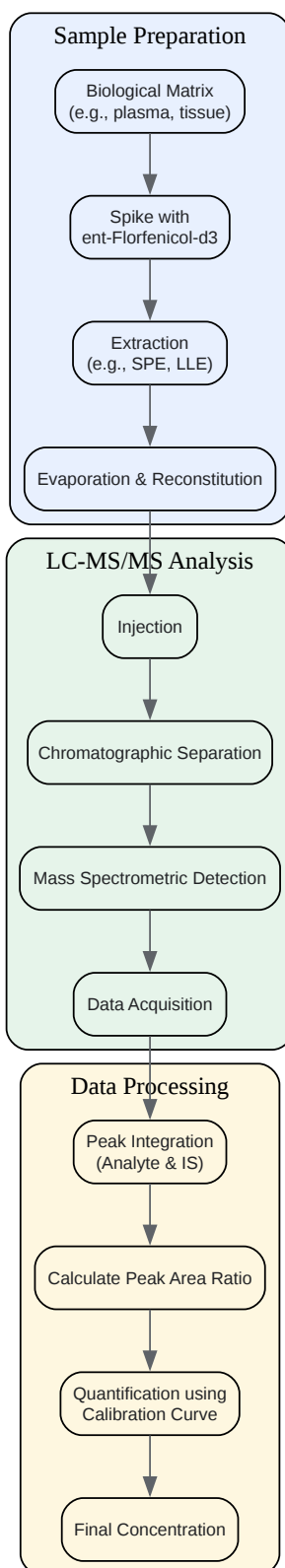
Key Molecular Information:

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>11</sub> D <sub>3</sub> Cl <sub>2</sub> FNO <sub>4</sub> S	[2]
Molecular Weight	361.23 g/mol	[2][3]
IUPAC Name	2,2-dichloro-N-[(2R,3S)-1,1,2-trideuterio-1-fluoro-3-hydroxy-3-(4-methylsulfonylphenyl)propan-2-yl]acetamide	[2]
Synonyms	rel-Florfenicol-d3	[2]

## The Role of ent-Florfenicol-d3 in Analytical Workflows

The primary application of **ent-Florfenicol-d3** is as an internal standard in quantitative analysis, most commonly by liquid chromatography-mass spectrometry (LC-MS). The rationale behind using a stable isotopically labeled internal standard is to correct for variations in sample preparation and instrument response.

Experimental Workflow for Quantitative Analysis:



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## Sources

- [1. ent-Florfenicol-d3 | Bacterial | 1217619-10-7 | Invivochem \[invivochem.com\]](#)
- [2. clearsynth.com \[clearsynth.com\]](#)
- [3. ent-Florfenicol-d3 | C12H14Cl2FNO4S | CID 71316767 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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